

Clopyralid-olamine solubility in water and organic solvents

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Compound of Interest

Compound Name: Clopyralid-olamine

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An In-depth Technical Guide to the Solubility of Clopyralid-Olamine

This technical guide provides a comprehensive overview of the solubility of **clopyralid-olamine** in water and various organic solvents. It is intended for researchers, scientists, and professionals in drug development and environmental science who require detailed information on the physicochemical properties of this compound. This document includes tabulated solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Introduction to Clopyralid and Clopyralid-Olamine

Clopyralid is a selective herbicide used for the control of broadleaf weeds.[1][2] It belongs to the picolinic acid family of herbicides and functions as a synthetic auxin, mimicking natural plant hormones to induce abnormal growth and ultimately kill the target plant.[3] **Clopyralid-olamine** is the olamine salt of clopyralid, a form often used in herbicide formulations.[4][5] Understanding the solubility of this compound is crucial for assessing its environmental fate, bioavailability, and potential for water resource contamination.[3][6][7]

Solubility Data

The following tables summarize the quantitative solubility data for clopyralid in water and various organic solvents, compiled from multiple sources. It is important to note that the solubility of clopyralid in water is significantly influenced by pH.

Table 1: Solubility of Clopyralid in Water

Solvent	Temperature (°C)	Solubility	pH
Distilled Water	20	7.85 g/L (7850 mg/L) [1]	-
Water	20	188 g/L[1]	5
Water	20	143 g/L[1]	7
Water	20	157 g/L[1]	9
Water	25	~1000 ppm (1 g/L)[1] [2][7]	-

Table 2: Solubility of Clopyralid in Organic Solvents

Solvent	Temperature (°C)	Solubility
Acetone	20	250,000 mg/L (250 g/L)[6]
Acetone	25	> 25 g/100 mL[1]
Acetonitrile	20	121 g/kg[1]
Methanol	20	104 g/kg[1]
Methanol	25	> 15 g/100 mL[1]
n-Hexane	20	6 g/kg[1]
Xylene	25	< 0.65 g/100 mL[1]

Note: A discrepancy exists in the reported solubility of clopyralid in xylene at 25 °C, with one source indicating > 25% w/w and another < 0.65 g/100 mL.[1] Further investigation may be required to resolve this inconsistency.

Experimental Protocol for Solubility Determination

The following protocol is based on the principles outlined in the OECD Guideline 105 for the Testing of Chemicals, specifically the Flask Method, which is suitable for substances with a solubility greater than 10⁻² g/L.[8][9]

Objective: To determine the saturation mass concentration of **clopyralid-olamine** in a solvent under equilibrium conditions at a controlled temperature.

Materials:

- Pure **clopyralid-olamine**
- Solvent of interest (e.g., distilled water, organic solvent)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., HPLC, GC, UV-Vis spectrophotometer)[8]

Procedure:

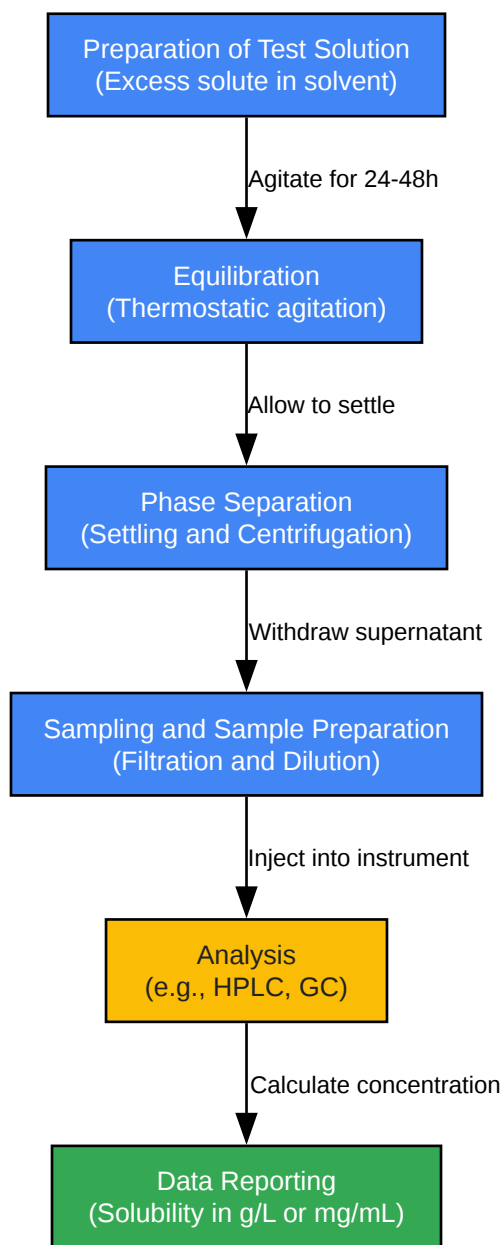
- Preparation of the Test Solution:
 - Add an excess amount of **clopyralid-olamine** to a known volume of the solvent in a glass flask. The excess solid should be clearly visible.
 - Seal the flask to prevent solvent evaporation.
- Equilibration:
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20 °C or 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test should be conducted to determine the time required to reach equilibrium (e.g., by taking samples at

different time intervals until the concentration remains constant). A minimum of 24 hours is generally recommended.

- Phase Separation:
 - After equilibration, allow the solution to stand at the test temperature for at least 24 hours to allow the undissolved solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge an aliquot of the supernatant at the test temperature.
- Sampling and Sample Preparation:
 - Carefully withdraw a sample from the clear supernatant.
 - If necessary, filter the sample using a membrane filter that does not adsorb the test substance.
 - Dilute the sample as required to bring the concentration within the working range of the analytical method.
- Analysis:
 - Quantify the concentration of **clopyralid-olamine** in the prepared sample using a validated analytical method (e.g., HPLC, GC).
 - Prepare a calibration curve using standard solutions of known concentrations to determine the concentration of the test sample.
- Data Reporting:
 - The solubility is reported as the average of at least three replicate determinations.
 - The results should be expressed in units of mass per volume (e.g., g/L, mg/mL) or mass per mass (e.g., g/kg, % w/w).
 - The test temperature and pH (for aqueous solutions) must be reported.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of a chemical compound using the Flask Method.



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